

Safeguarding Your Research: A Comprehensive Guide to Handling 2,2-Dihydroxyacetic Acid

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Compound of Interest

Compound Name: 2,2-dihydroxyacetic Acid

Cat. No.: B7802653

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2,2-dihydroxyacetic acid** (also known as glyoxylic acid monohydrate), a key intermediate in various synthetic pathways. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond the product itself.

Chemical and Physical Properties

A thorough understanding of the substance's properties is the first step in safe handling.

Property	Value
CAS Number	563-96-2
Molecular Formula	C ₂ H ₄ O ₄
Molecular Weight	92.05 g/mol
Appearance	White to pale yellow solid
Melting Point	49-52°C
Solubility	Soluble in water

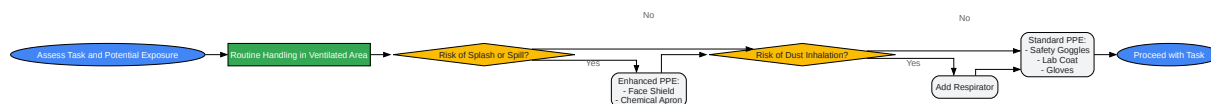
Hazard Identification and Personal Protective Equipment (PPE)

2,2-Dihydroxyacetic acid is classified as a corrosive solid that can cause severe skin burns and eye damage. It is also a skin sensitizer, meaning it may cause an allergic skin reaction upon contact. Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specific Requirements
Eye/Face Protection	Chemical safety goggles or a face shield are required.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes are mandatory. For tasks with a high risk of splashing, a chemical-resistant apron is also recommended.
Respiratory Protection	A NIOSH-approved respirator is necessary if working in an area with inadequate ventilation or when the material is in a powdered form that can become airborne.

A logical workflow for selecting the appropriate PPE is crucial for minimizing exposure risk.



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PPE Selection Workflow for **2,2-Dihydroxyacetic Acid**

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan ensures minimal risk during the handling and use of **2,2-dihydroxyacetic acid**.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Confirm that the ventilation system (e.g., fume hood) is functioning correctly.
 - Assemble all necessary equipment and reagents before handling the chemical.
- Donning PPE:
 - Put on a lab coat, ensuring it is fully buttoned.
 - Don chemical safety goggles.
 - Wash and dry hands thoroughly before putting on chemical-resistant gloves.
- Handling the Chemical:
 - Conduct all work in a well-ventilated area, preferably within a chemical fume hood.
 - When weighing the solid, do so carefully to avoid generating dust.
 - If creating a solution, slowly add the solid to the solvent to prevent splashing.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Decontaminate the work area with an appropriate cleaning agent.
 - Remove gloves using the proper technique to avoid skin contact with any residue.

- Wash hands thoroughly with soap and water.
- Remove lab coat and goggles.

Experimental Protocol Example: Glyoxylate Reductase Assay

2,2-Dihydroxyacetic acid, in its deprotonated form glyoxylate, is a key substrate in various enzymatic reactions. The following is a detailed methodology for a glyoxylate reductase assay, which measures the conversion of glyoxylate to glycolate.[\[1\]](#)

Principle: The enzymatic activity of glyoxylate reductase is determined by monitoring the decrease in absorbance at 340 nm as β -NADH is oxidized to β -NAD.[\[1\]](#)

Reagents:

- A. 50 mM Potassium Phosphate Buffer, pH 6.4 at 25°C: Prepare by dissolving potassium phosphate, monobasic, in deionized water and adjusting the pH with 1 M KOH.[\[1\]](#)
- B. 702 mM Glyoxylic Acid Solution: Prepare by dissolving glyoxylic acid monohydrate, sodium salt in Reagent A.[\[1\]](#)
- C. 12.8 mM β -Nicotinamide Adenine Dinucleotide, Reduced Form (β -NADH) Solution: Prepare fresh in cold Reagent A.[\[1\]](#)
- D. Glyoxylate Reductase Enzyme Solution: Immediately before use, prepare a solution containing 1-2 units/ml of Glyoxylate Reductase in cold deionized water.[\[1\]](#)

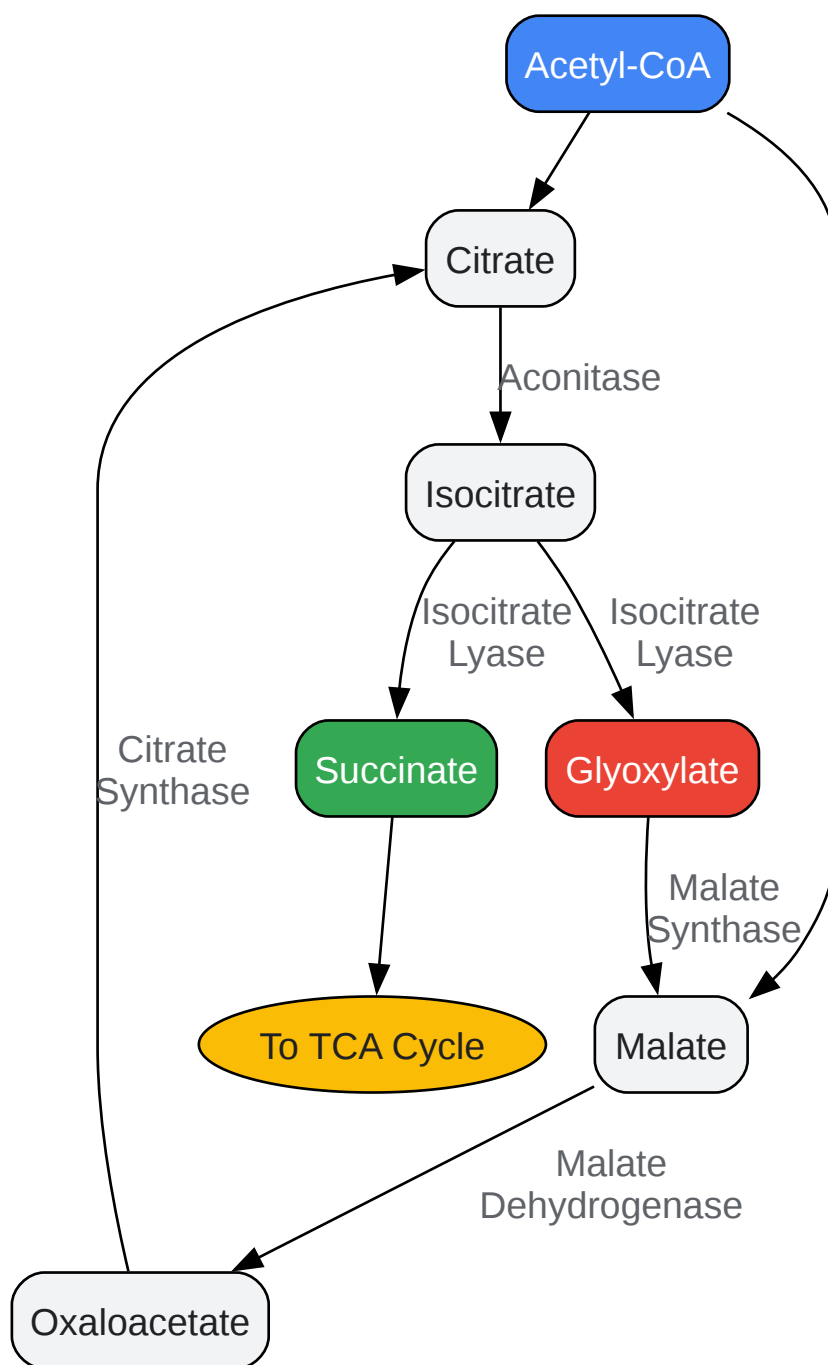
Procedure:

- Pipette the following reagents into two suitable cuvettes (one for the test and one for the blank):
 - 2.44 ml of Reagent A (Buffer)[\[1\]](#)
 - 0.50 ml of Reagent B (Glyoxylate)[\[1\]](#)
 - 0.05 ml of Reagent C (β -NADH)[\[1\]](#)

- Mix the contents of the cuvettes by inversion and allow them to equilibrate to 25°C in a thermostatted spectrophotometer.[\[1\]](#)
- Monitor the absorbance at 340 nm ($A_{340\text{nm}}$) until it is constant.[\[1\]](#)
- To the Test cuvette, add 0.09 ml of Reagent D (Enzyme Solution).[\[1\]](#)
- To the Blank cuvette, add 0.09 ml of deionized water.[\[1\]](#)
- Immediately mix by inversion and record the decrease in $A_{340\text{nm}}$ for approximately 5 minutes.[\[1\]](#)
- Calculate the rate of change in absorbance per minute ($\Delta A_{340\text{nm}}/\text{minute}$) using the maximum linear rate for both the Test and Blank samples.[\[1\]](#)
- The final assay concentration in a 3.09 ml reaction mix will be 48 mM sodium phosphate, 114 mM glyoxylate, 0.2 mM β -nicotinamide adenine dinucleotide (reduced form), and 0.1 - 0.2 units of glyoxylate reductase.[\[1\]](#)

Signaling Pathways: The Glyoxylate Cycle

2,2-Dihydroxyacetic acid is a central intermediate in the glyoxylate cycle, an anabolic pathway that allows organisms like plants, bacteria, and fungi to convert acetyl-CoA into succinate for carbohydrate synthesis. This is particularly important for growth on two-carbon sources.



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The Glyoxylate Cycle

Disposal Plan

Proper disposal of **2,2-dihydroxyacetic acid** and any contaminated materials is crucial to prevent environmental contamination and ensure workplace safety.

- Waste Characterization: **2,2-dihydroxyacetic acid** waste should be classified as hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Dispose of the hazardous waste through a licensed environmental disposal company. Follow all federal, state, and local regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

By adhering to these comprehensive guidelines, researchers can confidently and safely handle **2,2-dihydroxyacetic acid**, ensuring the integrity of their work and the safety of their laboratory environment.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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